

4-Bromo-2-hydroxypyridine CAS number 36953-37-4

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Compound of Interest

Compound Name: 4-Bromo-2-hydroxypyridine

Cat. No.: B129990

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An In-depth Technical Guide to **4-Bromo-2-hydroxypyridine** (CAS: 36953-37-4)

This document provides a comprehensive technical overview of **4-Bromo-2-hydroxypyridine**, a key intermediate in pharmaceutical and chemical research. It is intended for researchers, scientists, and professionals in drug development.

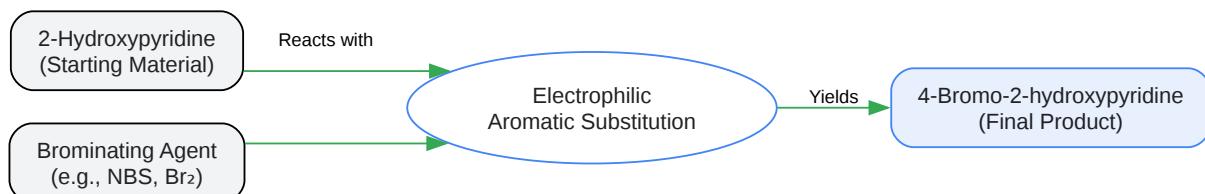
Physicochemical Properties

4-Bromo-2-hydroxypyridine, also known as 4-bromo-2(1H)-pyridinone, is a solid, white crystalline powder at room temperature.^{[1][2]} It exists in tautomeric equilibrium between the keto (pyridinone) and enol (hydroxypyridine) forms, with the pyridone form predominating in polar solvents.^[3]

Property	Value	Reference(s)
CAS Number	36953-37-4	[4]
Molecular Formula	C ₅ H ₄ BrNO	[4][5]
Molecular Weight	174.00 g/mol	[4][5]
IUPAC Name	4-bromo-1H-pyridin-2-one	[4][6]
Synonyms	4-Bromo-2-pyridone, 2-Hydroxy-4-bromopyridine	[1][5][7]
Melting Point	186 °C to 204 °C	[1][8]
Boiling Point	305.9 °C at 760 mmHg	[1]
Density	1.776 g/cm ³	[1]
Flash Point	138.8 °C	[1]
Appearance	White/Crystalline Powder	[1]
Storage Temperature	4°C or Room Temperature	[1][5]

Synthesis and Reactivity

4-Bromo-2-hydroxypyridine is typically synthesized via the bromination of 2-hydroxypyridine (also known as 2-pyridone).[2] The reaction involves treating 2-pyridone with a suitable brominating agent, such as elemental bromine or N-bromosuccinimide (NBS).[2] The reactivity of the pyridone ring is comparable to that of a phenoxide ion, making it susceptible to electrophilic substitution.[3] The presence of the bromo and hydroxyl groups makes it a versatile intermediate for further chemical modifications.[2]



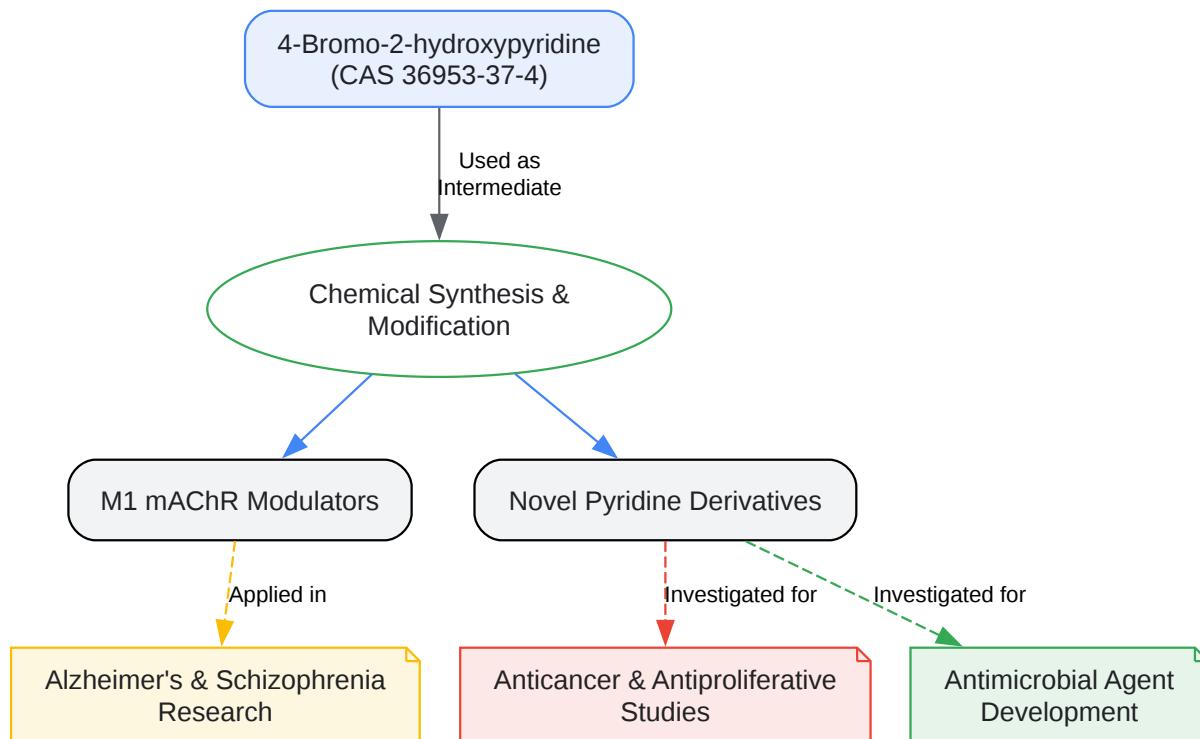
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A generalized workflow for the synthesis of **4-Bromo-2-hydroxypyridine**.

Applications in Drug Discovery and Research

4-Bromo-2-hydroxypyridine serves as a crucial building block in medicinal chemistry and organic synthesis.[\[1\]](#)[\[2\]](#) Its pyridine scaffold is a privileged structure found in numerous biologically active compounds.[\[9\]](#)[\[10\]](#)

- Neuroscience: It is a key intermediate in the synthesis of M1 muscarinic acetylcholine receptor (M1 mAChR) positive allosteric modulators.[\[7\]](#) These modulators are investigated for their therapeutic potential in treating neurological and psychiatric disorders such as Alzheimer's disease and schizophrenia.[\[7\]](#)
- Oncology: Pyridine derivatives have shown significant potential as antitumor and antiproliferative agents.[\[9\]](#)[\[11\]](#) The structure of **4-Bromo-2-hydroxypyridine** allows for modifications to explore structure-activity relationships (SARs) in developing novel cancer therapeutics.[\[11\]](#)
- Antimicrobial Research: The compound has been explored for its potential antimicrobial properties, making it a useful scaffold for developing new agricultural chemicals and antibacterial agents.[\[2\]](#)



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Role of **4-Bromo-2-hydroxypyridine** as an intermediate in drug discovery.

Experimental Protocols

Solubilization for In Vivo Studies

For preclinical research, **4-Bromo-2-hydroxypyridine** can be formulated for administration using various solvent systems. The following protocols have been reported to achieve a concentration of at least 2.5 mg/mL (14.37 mM).^[7]

Protocol 1: DMSO/PEG300/Tween-80/Saline

- Add solvents sequentially to the compound.
- Start with 10% DMSO by volume.
- Add 40% PEG300.

- Add 5% Tween-80.
- Complete the volume with 45% saline.
- If precipitation occurs, gentle heating and/or sonication can be used to achieve a clear solution.[\[7\]](#)

Protocol 2: DMSO/SBE- β -CD/Saline

- Add solvents sequentially to the compound.
- Start with 10% DMSO by volume.
- Add 90% of a 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) solution in saline.[\[7\]](#)

Protocol 3: DMSO/Corn Oil

- Add solvents sequentially to the compound.
- Start with 10% DMSO by volume.
- Add 90% corn oil.[\[7\]](#)

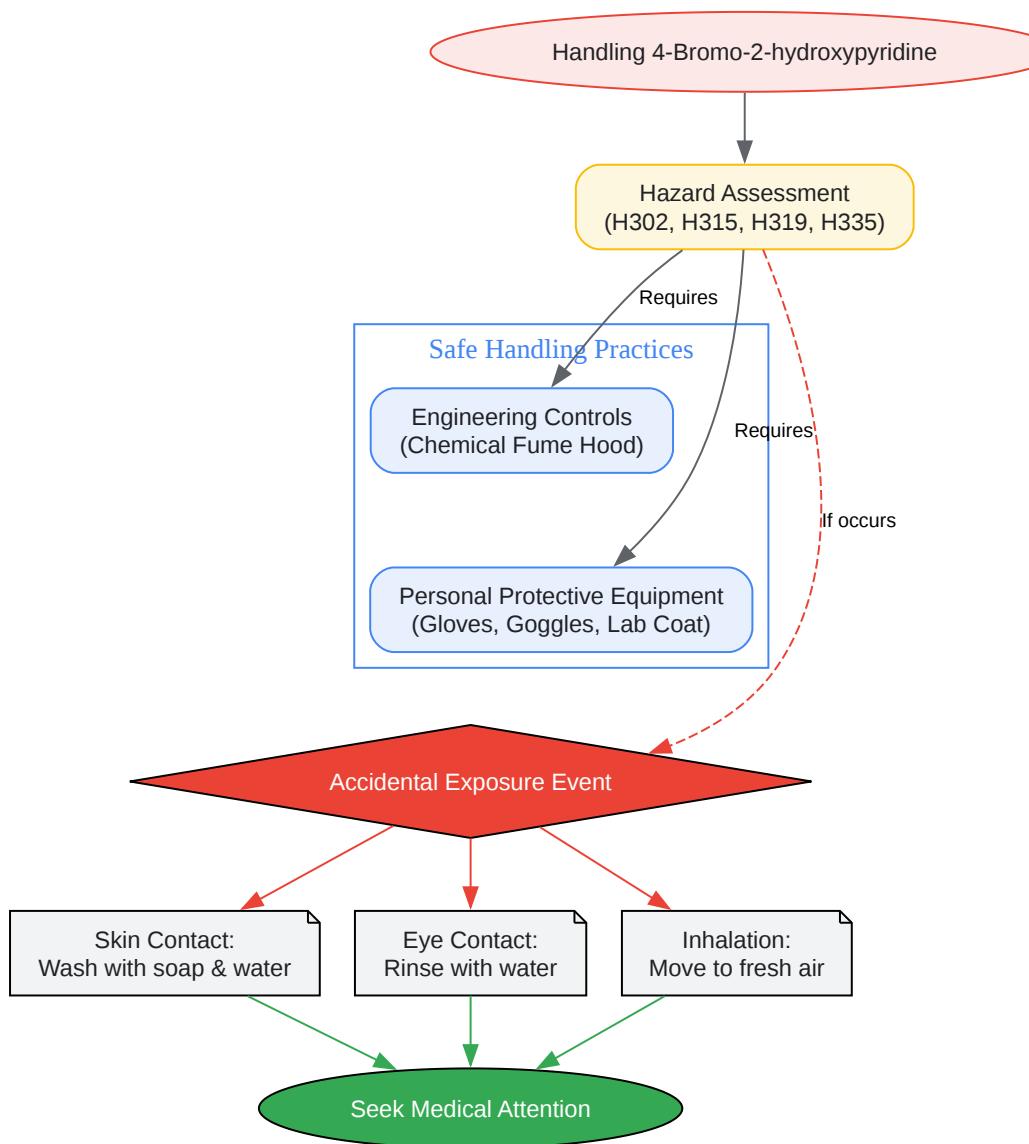
Safety and Handling

4-Bromo-2-hydroxypyridine is classified as harmful and an irritant.[\[4\]](#) Proper personal protective equipment (PPE) and engineering controls are mandatory when handling this compound.

Hazard Type	GHS Classification	Reference(s)
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[4]
Hazard Codes	H302, H315, H319, H335	[4]
	Harmful if swallowed. [4]	
	Causes skin irritation. [4]	
Statements	Causes serious eye irritation. [4] May cause respiratory irritation. [4]	[4]

Handling and First Aid Procedures

- Engineering Controls: Use only under a chemical fume hood to ensure adequate ventilation.
[\[12\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133), and a lab coat.[\[12\]](#) For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[\[12\]](#)
- Skin Contact: In case of contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[\[12\]](#) Remove and launder contaminated clothing before reuse.[\[12\]](#)
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, removing contact lenses if present and easy to do.[\[12\]](#) Continue rinsing and seek immediate medical attention.[\[12\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately.[\[12\]](#)

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A flowchart for the safe handling and emergency response for the compound.

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